

Application Notes and Protocols for Topical Creams with Marigold Flower Extract

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Compound of Interest

Compound Name: *Cerin*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Calendula officinalis, commonly known as marigold, has a long history of use in traditional medicine for its wound-healing and anti-inflammatory properties.[1] Modern research has identified various bioactive compounds in marigold flowers, including flavonoids, carotenoids, and triterpenoids, which contribute to its therapeutic effects such as antioxidant, anti-inflammatory, and antimicrobial activities.[2][3][4][5] These properties make marigold flower extract a compelling active ingredient for topical cream formulations aimed at treating various skin conditions.[3][6]

These application notes provide detailed protocols for the formulation and evaluation of topical creams containing marigold flower extract. The information is intended to guide researchers and drug development professionals in creating stable, effective, and safe topical products.

Data Presentation

Table 1: Composition of Marigold Extract Creams

Ingredient	Formulation 1 (o/w)[2]	Formulation 2 (o/w)	Formulation 3 (w/o)[6]	Formulation 4 (w/o)[1]
Oil Phase				
Stearic Acid	Present	Present	-	-
Cetyl Alcohol	Present	-	-	-
Potassium Hydroxide	Present	-	-	-
Paraffin Oil	-	-	16%	-
ABIL-EM 90	-	-	3.5%	-
Aqueous Phase				
Marigold Extract	Ethanolic Extract	0.3%, 0.6%, or 0.9% Dry Extract	3% Hydroalcoholic Extract	Ethanolic Extract
Glycerin	Present	-	-	-
Lanolin	Present	-	-	-
Methyl Paraben	Present	-	-	-
Distilled Water	q.s.	q.s.	q.s.	q.s.
Other				
Perfume	Present	-	Lemon Oil	-
Carbomer	-	Present	-	-
Triethanolamine	-	Present	-	-
Glycerol Monostearate	-	Present	-	-

o/w: oil-in-water emulsion; w/o: water-in-oil emulsion; q.s.: quantity sufficient

Table 2: Physicochemical Evaluation of Marigold Extract Creams

Parameter	Formulation 1[2]	Formulation 2 (0.9% Extract)	Formulation 3[7]
pH	Not specified	Not specified	6.29 ± 0.03
Viscosity	Not specified	Not specified	381 ± 6.96 Cps
Spreadability	Good	Not specified	Not specified
Homogeneity	Homogeneous	Homogeneous	Homogeneous
Appearance	Pleasant	White and glossy	Not specified
Color	Not specified	White	Not specified
Odor	Pleasant	Not specified	Not specified
Irritancy Test	Non-irritant	Not specified	Not specified

Table 3: Stability Testing of Marigold Extract Creams

Parameter	Storage Conditions	Duration	Results	Reference
Organoleptic Properties (Appearance, Color, Smell)	25 ± 2°C, 60% RH	12 months	No significant changes	
Total Carotenoid Content	25 ± 2°C	12 months	Stable	
Physical and Chemical Stability	25 ± 2°C / 60% RH	1 month	Stable	[8]
Physical and Chemical Stability	5 ± 3°C (protected from light)	2 months	Stable	[8]
Accelerated Stability	40 ± 2°C / 75 ± 5% RH	3 months	Stable	[9]
pH, Viscosity, Organoleptic Properties	Not specified	60 days	Consistent	[10]

Experimental Protocols

Preparation of Marigold Flower Extract

This protocol describes the preparation of an ethanolic extract of marigold flowers.

Materials:

- Dried marigold (*Calendula officinalis*) flowers
- Ethanol (96% v/v)
- Isopropanol

- Glass jar with a lid
- Stirring rod
- Filter paper or cheesecloth
- Rotary evaporator (optional)

Protocol:

- **Maceration:** Place the dried marigold flowers in a glass jar. Add a mixture of 96% (V/V) ethanol and isopropanol at a ratio of 8:2 (V/V) to cover the plant material completely.
- **Extraction:** Seal the jar and keep it in a cool, dark place for 48-72 hours, shaking occasionally.
- **Filtration:** After the maceration period, filter the mixture through filter paper or several layers of cheesecloth to separate the extract from the plant material.
- **Concentration (Optional):** To obtain a more concentrated extract, the solvent can be evaporated using a rotary evaporator at a controlled temperature (e.g., 40-50°C).
- **Storage:** Store the final extract in a tightly sealed, dark glass container in a cool place.

Formulation of a Hydrophilic (o/w) Cream Base

This protocol outlines the preparation of an oil-in-water cream base.

Materials:

- **Oil Phase (Part A):** Stearic Acid, Cetyl Alcohol
- **Aqueous Phase (Part B):** **Glycerin**, Distilled Water, Methyl Paraben
- **Emulsifier System (Part C):** Carbomer, Triethanolamine
- Heating mantles or water baths
- Beakers

- Homogenizer or high-shear mixer

Protocol:

- Heating: Separately heat the oil phase (Part A) and the aqueous phase (Part B) to 70°C. If using a carbomer (Part C), disperse it in water and heat to 70°C separately.
- Emulsification: Slowly add the oil phase (Part A) to the aqueous phase (Part B) with continuous stirring. If using a carbomer, add it after combining the oil and aqueous phases.
- Homogenization: Homogenize the mixture to ensure a uniform emulsion and reduce the globule size.
- Cooling: Continue stirring the mixture until it cools down to approximately 35°C.

Incorporation of Marigold Extract and Final Cream Preparation

Protocol:

- Addition of Active Ingredient: Once the cream base has cooled to around 35°C, add the desired concentration of the marigold flower extract (Part D) to the base with continuous stirring until it is uniformly dispersed.
- Final Mixing: Continue to stir the cream until it reaches room temperature to ensure homogeneity.
- Packaging: Transfer the final cream into suitable, airtight containers and store them in a cool, dark place.

Evaluation of Topical Cream

a. Physicochemical Evaluation:

- pH Measurement: Disperse 1 g of the cream in 100 mL of distilled water and measure the pH using a calibrated pH meter.[\[2\]](#)

- Viscosity: Determine the viscosity of the cream using a viscometer with an appropriate spindle at a defined rotational speed.[\[2\]](#)
- Spreadability: Measure the diameter of the cream circle after a specific weight is placed on a known amount of the cream for a defined time.
- Homogeneity: Visually inspect the cream for any signs of phase separation or grittiness.[\[2\]](#)
- Appearance, Color, and Odor: Evaluate the organoleptic properties of the cream.[\[2\]](#)

b. Stability Studies:

- Conduct stability testing according to ICH guidelines.[\[11\]](#)
- Store the cream samples at different temperature and humidity conditions (e.g., 25°C/60% RH, 40°C/75% RH).[\[9\]](#)[\[12\]](#)
- Evaluate the physicochemical parameters at regular intervals (e.g., 0, 1, 3, and 6 months).[\[11\]](#)

c. In Vitro Antioxidant Activity:

- The antioxidant activity can be assessed using methods like the DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging assay.

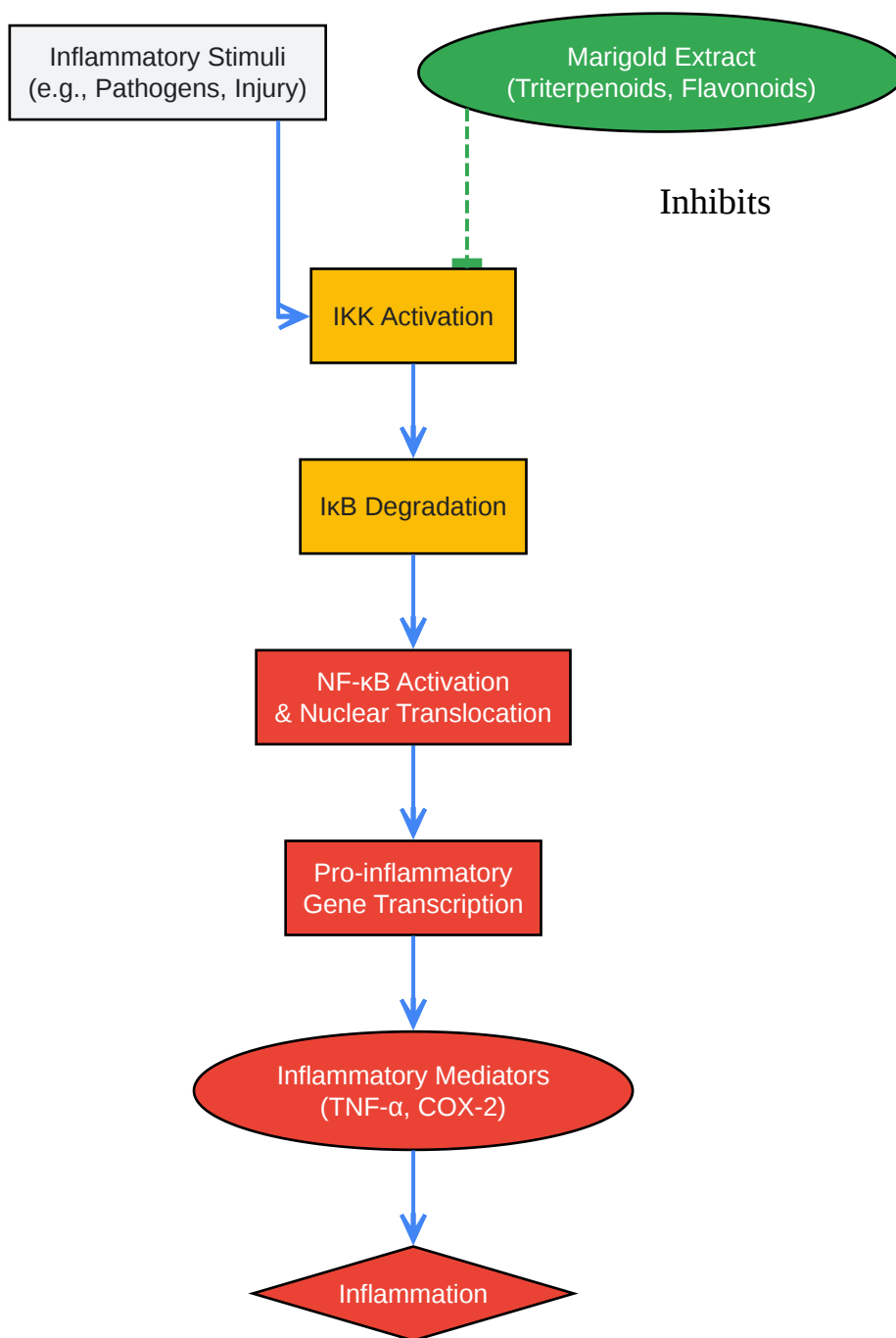
d. In Vivo Studies (as applicable):

- Irritancy Test: Apply a small amount of the cream to a marked area on the skin of volunteers or animal models and observe for any signs of irritation, redness, or edema.[\[2\]](#)
- Wound Healing Activity: In animal models, create an excision or incision wound and apply the formulated cream. Measure the rate of wound contraction and the time to complete epithelialization.[\[7\]](#)[\[13\]](#)

Signaling Pathways and Experimental Workflows

Anti-inflammatory Signaling Pathway of Marigold Extract

Marigold extract has been shown to exert its anti-inflammatory effects by modulating key signaling pathways involved in inflammation. The active compounds in the extract, such as triterpenoids and flavonoids, can suppress the expression of pro-inflammatory cytokines and enzymes. One of the primary mechanisms involves the inhibition of the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) pathway. NF- κ B is a crucial transcription factor that regulates the expression of genes involved in inflammation, including TNF- α (Tumor Necrosis Factor-alpha) and COX-2 (Cyclooxygenase-2).^{[5][14]} By inhibiting the activation of NF- κ B, marigold extract can reduce the production of these inflammatory mediators.^{[5][14]}

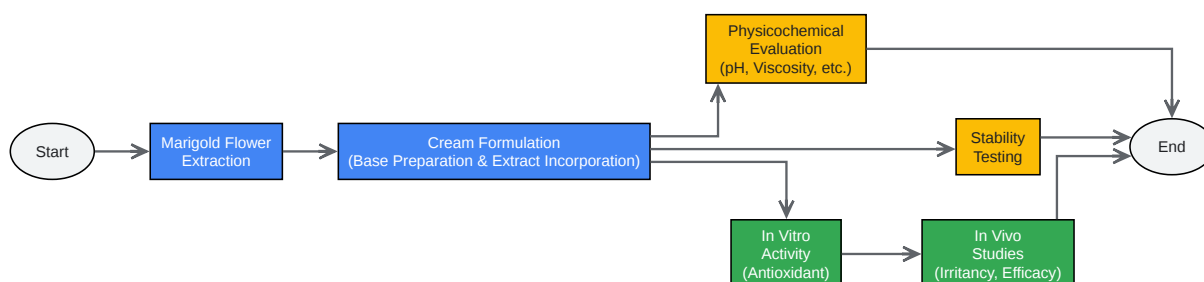


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Caption: Inhibition of the NF-κB inflammatory pathway by marigold extract.

Experimental Workflow for Cream Formulation and Evaluation

The following diagram illustrates the logical workflow from the initial preparation of the marigold extract to the final evaluation of the formulated topical cream.



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Caption: Workflow for the development and testing of marigold extract cream.

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